

# An In-depth Technical Guide to the Thermochemical Properties of N-Propylphthalimide

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## Compound of Interest

Compound Name: *N-Propylphthalimide*

Cat. No.: *B1294304*

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This technical guide provides a comprehensive overview of the core thermochemical properties of **N-Propylphthalimide** ( $C_{11}H_{11}NO_2$ ). The data and experimental methodologies presented are essential for understanding the energetic characteristics of this compound, which is crucial for process development, safety analysis, and computational modeling in various scientific and industrial applications.

## Core Thermochemical Data

The experimentally determined thermochemical properties of **N-Propylphthalimide** at  $T = 298.15\text{ K}$  and  $p^\circ = 0.1\text{ MPa}$  are summarized in the table below. These values are primarily derived from the work of Ribeiro da Silva, Santos, et al. (2006).<sup>[1]</sup>

Thermochemical Property	Symbol	Value (kJ mol <sup>-1</sup> )	Method
Standard Molar Enthalpy of Formation (crystalline)	$\Delta_f H_m^\circ(\text{cr})$	$-377.3 \pm 2.2$	Static Bomb Combustion Calorimetry
Standard Molar Enthalpy of Combustion	$\Delta_c H_m^\circ$	$-5484.5 \pm 2.2$	Static Bomb Combustion Calorimetry
Standard Molar Enthalpy of Sublimation	$\Delta_{\text{sub}} H_m^\circ$	$98.2 \pm 1.4$	Calvet Microcalorimetry
Standard Molar Enthalpy of Formation (gaseous)	$\Delta_f H_m^\circ(\text{g})$	$-279.1 \pm 2.6$	Derived from $\Delta_f H_m^\circ(\text{cr})$ and $\Delta_{\text{sub}} H_m^\circ$

Note: Further experimental data on the heat capacity and enthalpy of fusion for **N-Propylphthalimide** are not readily available in the reviewed literature.

## Experimental Protocols

The determination of the core thermochemical properties of **N-Propylphthalimide** relies on precise calorimetric techniques. The following sections detail the general experimental methodologies employed for these measurements.

### Static Bomb Combustion Calorimetry

The standard molar enthalpy of combustion of **N-Propylphthalimide** was determined using a static bomb calorimeter. This technique measures the heat released when a substance is completely burned in a constant-volume container filled with excess oxygen.

General Protocol:

- **Sample Preparation:** A pellet of crystalline **N-Propylphthalimide** of known mass (typically around 1 g) is placed in a crucible within the combustion bomb. A cotton fuse of known mass and energy of combustion is positioned to ensure ignition.

- **Bomb Assembly:** A small, known amount of distilled water (approximately 1 cm<sup>3</sup>) is added to the bomb to ensure that the final water product is in the liquid state. The bomb is then sealed and purged with oxygen to remove any nitrogen, before being pressurized with pure oxygen to a pressure of approximately 3.04 MPa.
- **Calorimeter Setup:** The sealed bomb is placed in a calorimeter vessel containing a known mass of water. The entire assembly is housed in an isothermal jacket to minimize heat exchange with the surroundings. The water in the calorimeter is stirred continuously to ensure a uniform temperature distribution.
- **Combustion and Temperature Measurement:** The temperature of the water is monitored until a steady rate of change is observed. The sample is then ignited by passing an electric current through the fuse wire. The temperature of the water is recorded at regular intervals throughout the combustion process until a final steady temperature is reached.
- **Data Analysis:** The corrected temperature rise is used to calculate the gross heat of combustion. Corrections are applied for the heat of combustion of the fuse and for the formation of nitric acid from any residual nitrogen. The energy equivalent of the calorimeter is determined by burning a certified standard, such as benzoic acid, under identical conditions.
- **Standard State Correction:** The experimental data is corrected to standard state conditions ( $T = 298.15\text{ K}$  and  $p^\circ = 0.1\text{ MPa}$ ) to obtain the standard molar enthalpy of combustion. The standard molar enthalpy of formation is then derived using Hess's law.

## Calvet Microcalorimetry

The standard molar enthalpy of sublimation of **N-Propylphthalimide** was measured using a high-temperature Calvet microcalorimeter. This technique directly measures the heat absorbed during the phase transition from solid to gas.

General Protocol:

- **Sample Preparation:** A small mass of crystalline **N-Propylphthalimide** is loaded into a sample vessel.
- **Calorimeter Setup:** The sample vessel is placed inside the Calvet microcalorimeter, which is maintained at a constant high temperature (e.g., 424.0 K). The apparatus is operated under

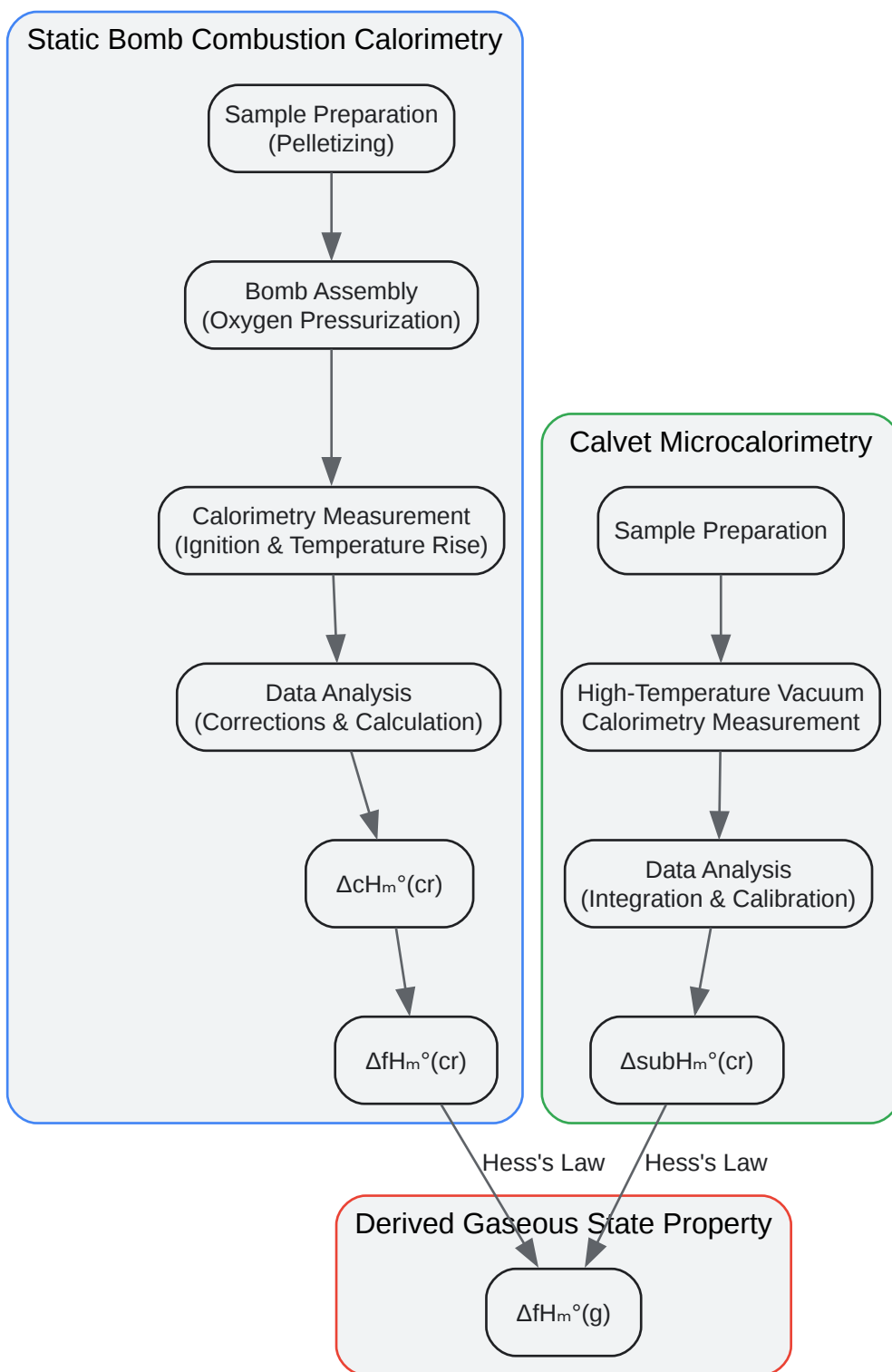
a vacuum to facilitate sublimation.

- **Sublimation Measurement:** The heat flow associated with the sublimation of the sample is measured by a series of thermocouples surrounding the sample cell. The total heat absorbed is determined by integrating the heat flow over time.
- **Calibration:** The calorimeter is calibrated by the Joule effect, where a known amount of electrical energy is dissipated by a resistor within the calorimeter.
- **Standard State Correction:** The enthalpy of sublimation measured at the experimental temperature is corrected to the standard reference temperature of 298.15 K using the temperature dependence of the heat capacities of the gaseous and crystalline phases.

## Visualizations

### Experimental Workflow for Thermochemical Analysis

The following diagram illustrates the general workflow for the experimental determination of the key thermochemical properties of **N-Propylphthalimide**.

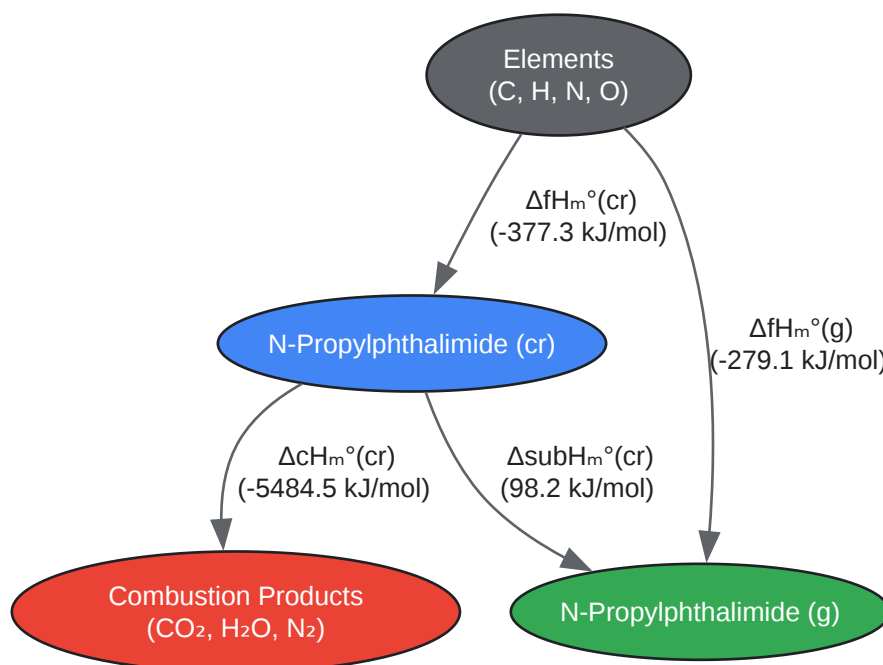


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Workflow for Thermochemical Analysis.

## Relationship Between Thermochemical Properties

The following diagram illustrates the relationship between the key thermochemical properties of **N-Propylphthalimide**.



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### Thermochemical Relationships of **N-Propylphthalimide**.

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## References

- 1. researchgate.net [researchgate.net]
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